

"5-(Thien-2-yl)thiophene-2-carbonitrile" chemical structure and properties

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Compound of Interest

Compound Name: 5-(Thien-2-yl)thiophene-2-carbonitrile

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An In-depth Technical Guide on 5-(Thien-2-yl)thiophene-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical compound **5-(Thien-2-yl)thiophene-2-carbonitrile**, a bithiophene derivative of significant interest in materials science and medicinal chemistry. The document details its chemical structure, physicochemical properties, synthesis methodologies, and current applications, with a particular focus on its role as a building block for organic electronics. This guide is intended to serve as a valuable resource for researchers and professionals engaged in the fields of organic synthesis, materials science, and drug discovery.

Chemical Structure and Identification

5-(Thien-2-yl)thiophene-2-carbonitrile, also known by its synonym 2,2'-bithiophene-5-carbonitrile, is a heteroaromatic compound featuring two linked thiophene rings, one of which is substituted with a nitrile group. This structural arrangement imparts specific electronic and chemical properties that are foundational to its applications.

Chemical Structure:

Caption: Chemical structure of **5-(Thien-2-yl)thiophene-2-carbonitrile**.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	5-(Thien-2-yl)thiophene-2-carbonitrile
Synonyms	2,2'-Bithiophene-5-carbonitrile, 5-Cyano-2,2'-bithiophene
CAS Number	16278-99-2
Molecular Formula	C ₉ H ₅ NS ₂
Molecular Weight	191.27 g/mol
SMILES	S1C(C#N)=CC=C1C1=CC=CS1
InChI Key	ANARYBGZNUMARH-UHFFFAOYSA-N

Physicochemical Properties

The physical and chemical properties of **5-(Thien-2-yl)thiophene-2-carbonitrile** are crucial for its handling, processing, and application in various scientific domains.

Table 2: Physicochemical Data

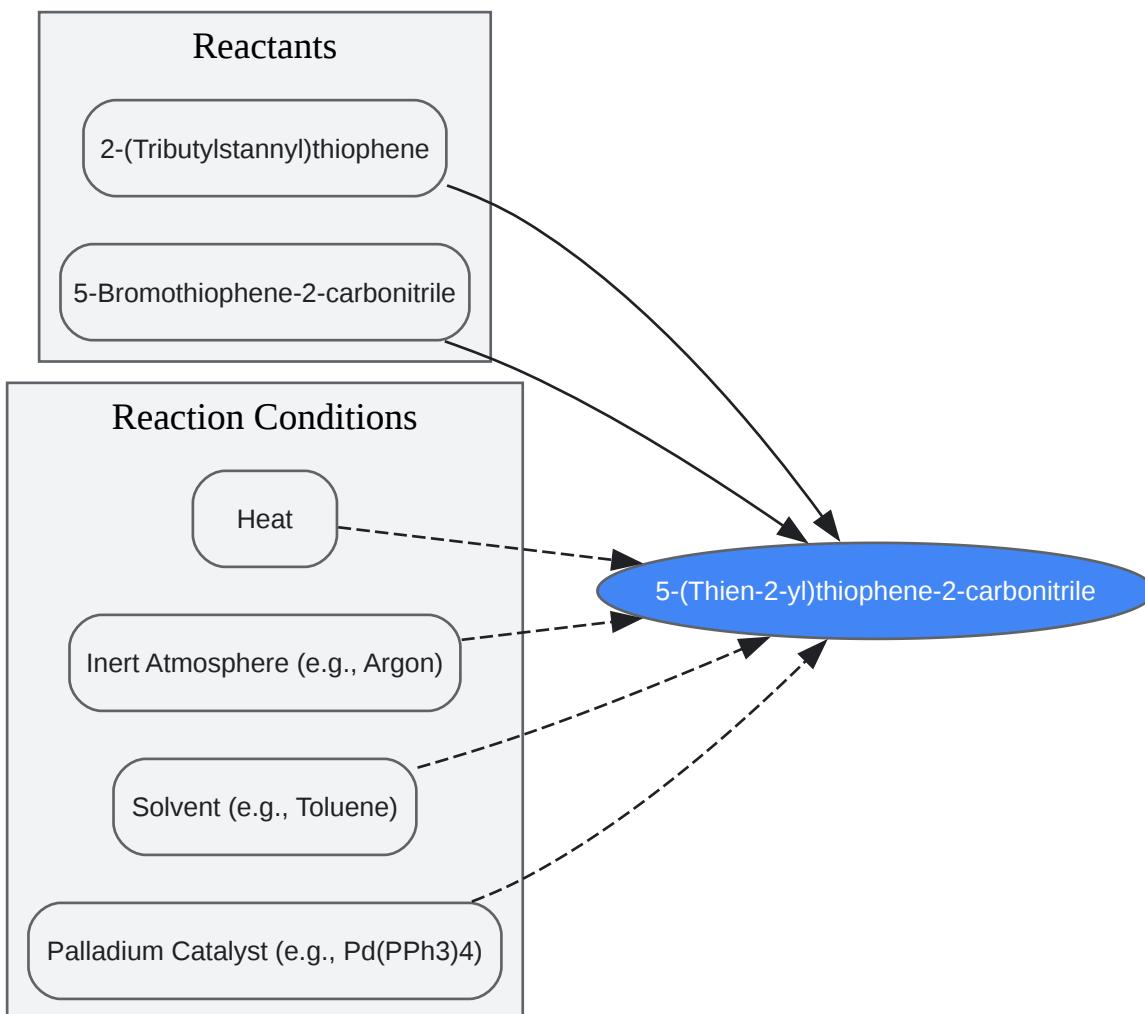
Property	Value
Melting Point	100 °C
Boiling Point	36 °C (Note: This value appears unusually low and may be inaccurate)
LogP	3.34828
Polar Surface Area	80.27 Å ²
Appearance	Not specified in available results
Solubility	Not specified in available results

Synthesis and Experimental Protocols

The synthesis of **5-(Thien-2-yl)thiophene-2-carbonitrile** can be achieved through various cross-coupling reactions, which are standard procedures in organic synthesis for the formation of carbon-carbon bonds. The Stille and Suzuki coupling reactions are particularly relevant for the synthesis of bi-aryl compounds like the target molecule.

General Synthesis Workflow

A plausible synthetic route involves the coupling of a functionalized thiophene with another thiophene derivative. For instance, a Stille coupling reaction could be employed between 5-bromothiophene-2-carbonitrile and 2-(tributylstannyl)thiophene.



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Caption: General workflow for Stille coupling synthesis.

Detailed Experimental Protocol (Hypothetical Stille Coupling)

The following is a generalized, hypothetical protocol for the synthesis of **5-(Thien-2-yl)thiophene-2-carbonitrile** via a Stille cross-coupling reaction. This protocol is based on standard literature procedures for similar compounds and should be adapted and optimized for specific laboratory conditions.

Materials:

- 5-Bromothiophene-2-carbonitrile
- 2-(Tributylstannylyl)thiophene
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄]
- Anhydrous toluene
- Argon or Nitrogen gas

Procedure:

- To a dry Schlenk flask under an inert atmosphere (argon or nitrogen), add 5-bromothiophene-2-carbonitrile (1.0 eq).
- Add anhydrous toluene to dissolve the starting material.
- To the stirred solution, add 2-(tributylstannylyl)thiophene (1.1 eq).
- Add tetrakis(triphenylphosphine)palladium(0) (0.05 eq) to the reaction mixture.
- Heat the reaction mixture to reflux (approximately 110 °C) and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.

- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a hexane/ethyl acetate gradient) to yield the pure **5-(Thien-2-yl)thiophene-2-carbonitrile**.

Characterization: The purified product should be characterized by standard analytical techniques to confirm its identity and purity.

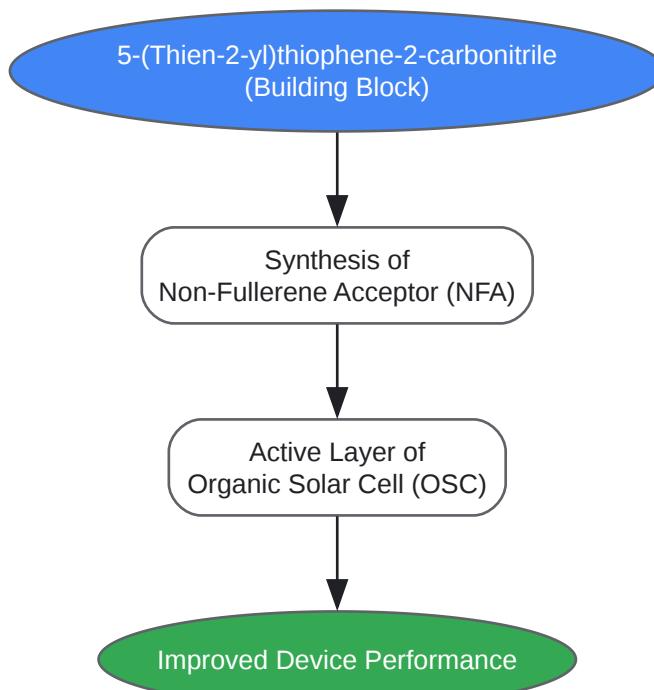
- ^1H and ^{13}C NMR Spectroscopy: To confirm the chemical structure and the connectivity of the atoms.
- FT-IR Spectroscopy: To identify the characteristic functional groups, particularly the nitrile ($-\text{C}\equiv\text{N}$) stretching vibration.
- Mass Spectrometry: To determine the molecular weight and confirm the molecular formula.

Applications

5-(Thien-2-yl)thiophene-2-carbonitrile is a valuable building block in the development of advanced organic materials, particularly for applications in organic electronics.

Organic Electronics

The extended π -conjugated system of the bithiophene structure, combined with the electron-withdrawing nature of the nitrile group, makes this compound an excellent candidate for use in organic semiconductors. It has been specifically investigated as a component in the design of non-fullerene electron acceptors (NFAs) for organic solar cells (OSCs).^[1] The electronic properties of NFAs are critical for efficient charge separation and transport in the active layer of an OSC.



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Caption: Application workflow in organic solar cells.

Potential in Medicinal Chemistry

Thiophene-containing compounds are known to exhibit a wide range of biological activities. While specific biological data for **5-(Thien-2-yl)thiophene-2-carbonitrile** is not readily available, related bithiophene and thiophene-carbonitrile structures have shown promise in various therapeutic areas. For instance, some thiophene derivatives have been identified as G protein-coupled receptor 35 (GPR35) agonists, which are of interest for the treatment of inflammatory diseases and other conditions.^{[2][3]} Further research is warranted to explore the potential biological activities of **5-(Thien-2-yl)thiophene-2-carbonitrile** and its derivatives.

Conclusion

5-(Thien-2-yl)thiophene-2-carbonitrile is a versatile and important chemical compound with established applications in materials science and potential for future developments in medicinal chemistry. Its synthesis via established cross-coupling methodologies allows for its incorporation into more complex molecular architectures. The continued exploration of this and similar bithiophene derivatives is expected to lead to further advancements in organic

electronics and potentially unveil novel therapeutic agents. This technical guide provides a foundational understanding of this compound to aid researchers in their scientific endeavors.

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